

Physicochemical Characteristics of Troxerutin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Venalot
CAS No.: 39291-13-9
Cat. No.: B1233405

[Get Quote](#)

Introduction

Troxerutin, also known as Vitamin P4, is a semi-synthetic derivative of the natural bioflavonoid rutin.[1][2] It is chemically designated as 7,3',4'-tris[O-(2-hydroxyethyl)]rutin.[3] Widely recognized for its significant pharmacological properties, troxerutin exhibits potent antioxidant, anti-inflammatory, and vasoprotective effects.[1][4][5] These therapeutic activities have led to its use in the management of chronic venous insufficiency, hemorrhoids, and other vascular disorders.[4][5][6] This technical guide provides a comprehensive overview of the core physicochemical characteristics of troxerutin, details the experimental methodologies for its analysis, and elucidates the key signaling pathways it modulates, offering crucial insights for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The physicochemical properties of a compound are fundamental to understanding its behavior in both chemical and biological systems. These parameters influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation development.

General and Calculated Properties

A summary of the general and computationally predicted physicochemical properties of troxerutin is presented in Table 1. These parameters are essential for predicting the compound's behavior and for the development of analytical methods.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₄₂ O ₁₉	[7][8][9]
Molecular Weight	742.68 g/mol	[1][8][9][10]
IUPAC Name	2-[3,4-bis(2-hydroxyethoxy)phenyl]-5-hydroxy-7-(2-hydroxyethoxy)-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one	[7]
CAS Number	7085-55-4	[7][8]
Synonyms	Vitamin P4, Venoruton P4, 3',4',7-Tris(hydroxyethyl)rutin, Trihydroxyethylrutin	[1][7][8]
Appearance	Yellow or yellowish-green, crystalline, hygroscopic powder	[1][6][8]
Hydrogen Bond Donor Count	10	[7][11]
Hydrogen Bond Acceptor Count	19	[7][11]
Rotatable Bond Count	15	[11]
Predicted pKa	5.92 ± 0.40	[10][11]
Predicted LogP (XLogP3)	-2.4	[7][11]

Experimental Physicochemical Data

The experimentally determined physicochemical properties of troxerutin are summarized in Table 2. These values provide an accurate representation of the compound's physical characteristics.

Property	Value	Method/Conditions	Reference
Melting Point	181 - 186 °C	Not Specified	[3] [7] [8] [12]
Solubility	Freely soluble in water; slightly soluble in ethanol; practically insoluble in methylene chloride. Soluble in glycerol and propylene glycol.	Standard solubility tests	[3] [6] [10] [12]
~1 mg/mL	in PBS (pH 7.2)	[13]	
≥74.3 mg/mL	in DMSO	[9]	
UV Absorbance (λ _{max})	348 nm	in 0.1M Acetic Acid	[14] [15]
254 nm	in Phosphate buffer:Acetonitrile:Ethanol	[15]	
Fluorescence	Emission: 455 nm	Excitation: 350 nm (in Ethanol)	[16]
Optical Rotation	[α] ²⁰ _D = -53° to -49°	c=1 in Pyridine	[8]

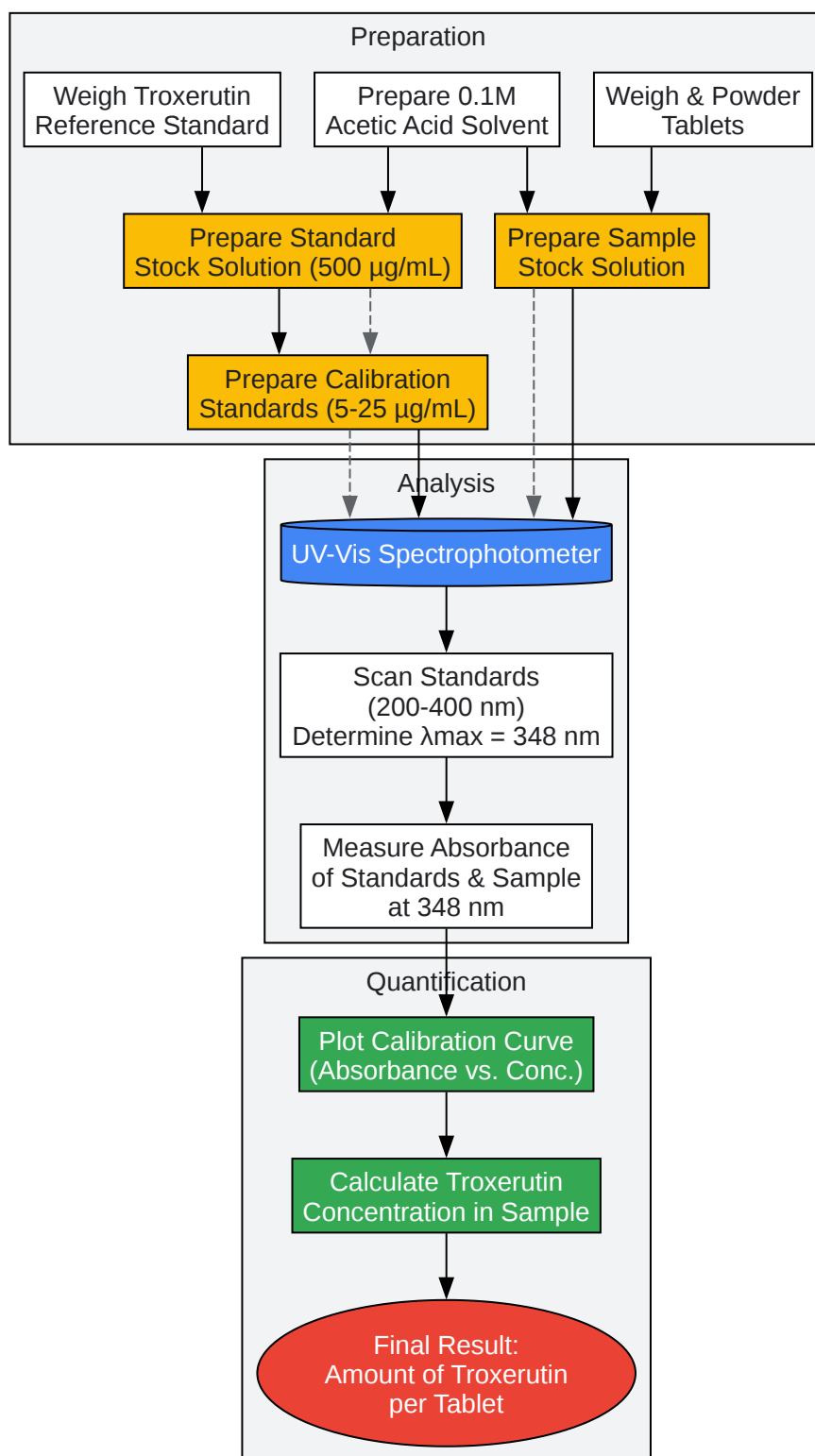
Experimental Protocols

The characterization and quantification of troxerutin are crucial for quality control, stability studies, and pharmacokinetic analysis. Various analytical techniques are employed for this purpose.

UV-Visible Spectrophotometry

This method is widely used for the quantification of troxerutin in bulk and pharmaceutical dosage forms due to its simplicity and cost-effectiveness. The method is based on the Beer-Lambert law, where the absorbance of a solution is directly proportional to the concentration of the analyte.[\[14\]](#)

- Principle: Troxerutin exhibits a characteristic absorption maximum (λ_{max}) in the ultraviolet region, which is used for its quantification.[\[14\]](#)
- Instrumentation: A standard double-beam UV-Visible spectrophotometer.
- Methodology:
 - Solvent Preparation: A 0.1M acetic acid solution is typically used as the solvent and blank.[\[14\]](#)[\[15\]](#)
 - Standard Stock Solution Preparation: Accurately weigh 25 mg of troxerutin reference standard and dissolve it in a 50 mL volumetric flask with 0.1M acetic acid to obtain a concentration of 500 $\mu\text{g/mL}$.[\[14\]](#)
 - Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards (e.g., 5-25 $\mu\text{g/mL}$).[\[15\]](#)
 - Sample Preparation (Tablets): Weigh and powder twenty tablets. Transfer an amount of powder equivalent to 25 mg of troxerutin to a 100 mL volumetric flask. Add 10 mL of 0.1M acetic acid and sonicate for 10 minutes to dissolve the drug. Dilute to volume with the same solvent.[\[14\]](#)[\[15\]](#)
 - Analysis: Scan the standard solutions from 200-400 nm to determine the λ_{max} , which is consistently found at 348 nm.[\[14\]](#)[\[15\]](#) Measure the absorbance of both standard and sample solutions at 348 nm.
 - Quantification: Plot a calibration curve of absorbance versus concentration for the standard solutions. Use the regression equation to calculate the concentration of troxerutin in the sample solution.[\[14\]](#)



Workflow for UV-Vis Spectrophotometric Analysis of Troxerutin

[Click to download full resolution via product page](#)

Workflow for UV-Vis Spectrophotometric Analysis.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a highly specific, precise, and accurate method for the determination of troxerutin and its degradation products.^[1]^[17]

- Principle: The method separates components of a mixture based on their differential partitioning between a nonpolar stationary phase (e.g., C18) and a polar mobile phase.
- Instrumentation: A standard HPLC system with a UV detector.
- Methodology (Example Protocol):^[15]
 - Stationary Phase: C18 column.
 - Mobile Phase: A mixture of 20 mM Phosphate buffer (pH 8), Acetonitrile, and Methanol in a ratio of 60:25:15 (v/v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 µL.
 - Detection: UV detector set at 254 nm.
 - Quantification: An external standard calibration method is used. A calibration curve is constructed by plotting the peak area against the concentration of troxerutin standards.

Spectrofluorimetry

This technique offers high sensitivity for the determination of troxerutin.

- Principle: Troxerutin exhibits native fluorescence when excited at a specific wavelength. The intensity of the emitted light is proportional to its concentration.
- Instrumentation: A spectrofluorometer.
- Methodology:^[16]
 - Solvent: Ethanol.

- Excitation Wavelength (λ_{ex}): 350 nm.
- Emission Wavelength (λ_{em}): 455 nm.
- Quantification: A calibration curve is prepared by plotting the relative fluorescence intensity (RFI) against the concentration of troxerutin standards.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR and ^{13}C NMR are powerful tools for the structural elucidation and confirmation of troxerutin.

- Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. It provides detailed information about the structure, dynamics, reaction state, and chemical environment of molecules.
- Methodology: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6 , D $_2$ O) and the spectrum is acquired. The chemical shifts (δ), coupling constants (J), and integration of the proton signals in the ^1H NMR spectrum help in confirming the complex structure of the troxerutin molecule, including its flavonoid backbone and the attached sugar and hydroxyethyl moieties.[\[18\]](#)[\[19\]](#)

Signaling Pathways

Troxerutin exerts its diverse pharmacological effects, including antioxidant and anti-inflammatory actions, by modulating multiple cellular signaling pathways.[\[4\]](#)[\[20\]](#)

Antioxidant Signaling Pathways

The antioxidant activity of troxerutin is a cornerstone of its therapeutic effects. It can directly scavenge free radicals and also enhance the endogenous antioxidant defense systems.[\[21\]](#)[\[22\]](#)

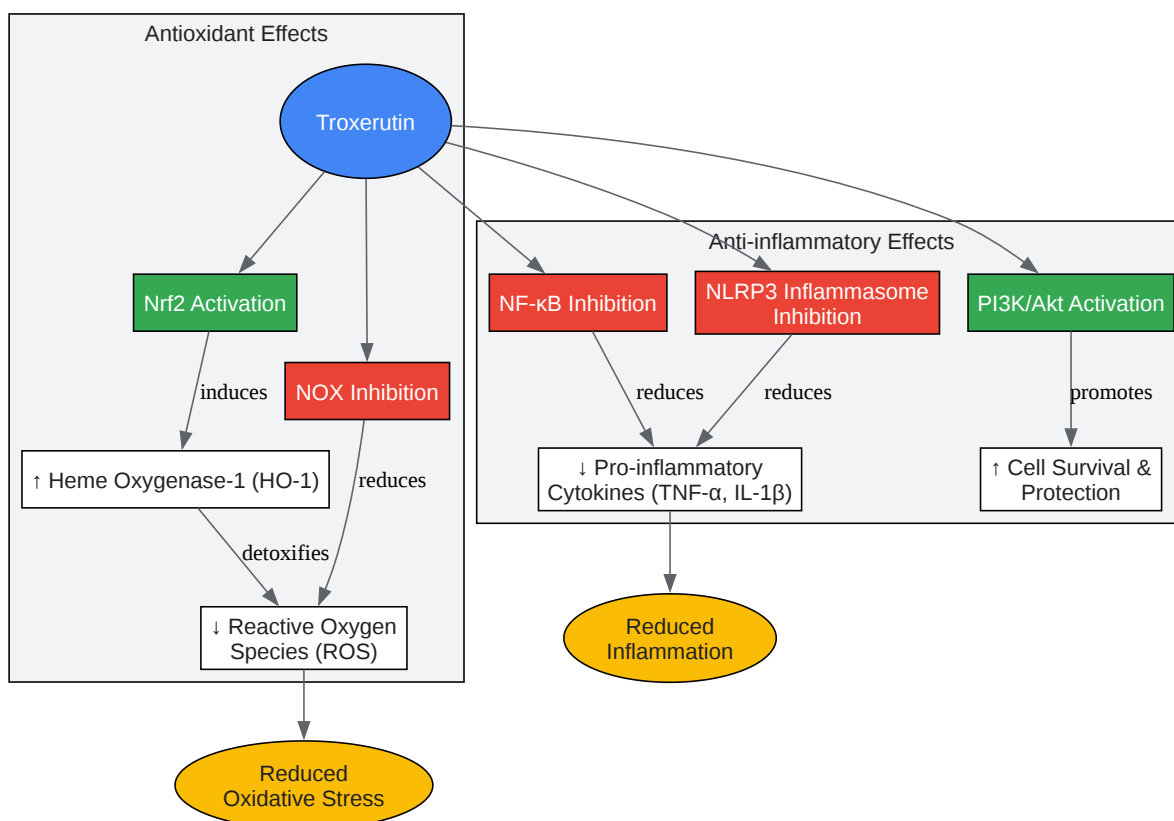
- Nrf2 Pathway: Troxerutin stimulates the nuclear translocation of Nuclear factor erythroid 2-related factor 2 (Nrf2), a key transcription factor that regulates the expression of antioxidant enzymes.[\[21\]](#)[\[23\]](#) Upon activation, Nrf2 induces the expression of proteins like heme oxygenase-1 (HO-1), protecting cells from oxidative stress.[\[23\]](#)

- **Inhibition of ROS Production:** Troxerutin can inhibit the activity of NADPH oxidase (NOX), a major source of reactive oxygen species (ROS) production in cells.[\[20\]](#) This leads to a reduction in overall oxidative stress.

Anti-inflammatory Signaling Pathways

Chronic inflammation is a key factor in many vascular and metabolic diseases. Troxerutin demonstrates significant anti-inflammatory properties.

- **NF- κ B Pathway:** Troxerutin can suppress the activation of Nuclear Factor-kappa B (NF- κ B), a master regulator of inflammation.[\[1\]](#)[\[21\]](#) It achieves this by inhibiting the expression of upstream regulators like IKK β , which prevents the nuclear translocation of NF- κ B and subsequently downregulates the expression of pro-inflammatory cytokines (e.g., TNF- α , IL-1 β) and adhesion molecules.[\[1\]](#)[\[23\]](#)
- **NLRP3 Inflammasome:** Troxerutin has been shown to inhibit the NLRP3 inflammasome, a multiprotein complex that plays a critical role in the inflammatory response by activating caspase-1 and processing pro-inflammatory cytokines.[\[1\]](#)[\[24\]](#)
- **PI3K/Akt Pathway:** Troxerutin can activate the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway.[\[1\]](#)[\[20\]](#) This pathway is involved in promoting cell survival and has been linked to the anti-inflammatory and protective effects of troxerutin in various tissues.[\[1\]](#)[\[25\]](#)



Key Signaling Pathways Modulated by Troxerutin

[Click to download full resolution via product page](#)

Troxerutin's Antioxidant & Anti-inflammatory Pathways.

Conclusion

Troloxerutin is a multifaceted flavonoid with well-defined physicochemical properties that contribute to its therapeutic potential. Its high water solubility, a key characteristic, facilitates its formulation and bioavailability.[1][6] The analytical methods detailed in this guide, particularly UV-Vis spectrophotometry and HPLC, are robust and essential for ensuring the quality and consistency of troloxerutin in pharmaceutical products. Furthermore, a deeper understanding of its mechanisms of action, centered on the modulation of critical signaling pathways like Nrf2, NF-κB, and PI3K/Akt, provides a solid scientific basis for its current clinical applications and opens avenues for future research into its protective effects against a range of diseases driven by oxidative stress and inflammation. This guide serves as a foundational resource for scientists and researchers dedicated to harnessing the full therapeutic potential of troloxerutin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. Troloxerutin - Wikipedia \[en.wikipedia.org\]](#)
- [3. Troloxerutin \[drugfuture.com\]](#)
- [4. Biological and Therapeutic Effects of Troloxerutin: Molecular Signaling Pathways Come into View - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. What is Troloxerutin used for? \[synapse.patsnap.com\]](#)
- [6. troloxerutin.com \[troloxerutin.com\]](#)
- [7. Troloxerutin | C33H42O19 | CID 5486699 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. chemimpex.com \[chemimpex.com\]](#)
- [9. raybiotech.com \[raybiotech.com\]](#)
- [10. Troloxerutin CAS#: 7085-55-4 \[m.chemicalbook.com\]](#)
- [11. Troloxerutin | lookchem \[lookchem.com\]](#)
- [12. Troloxerutin | 7085-55-4 \[chemicalbook.com\]](#)
- [13. benchchem.com \[benchchem.com\]](#)

- [14. benchchem.com \[benchchem.com\]](#)
- [15. scispace.com \[scispace.com\]](#)
- [16. Simultaneous estimation of troxerutin and calcium dobesilate in presence of the carcinogenic hydroquinone using green spectrofluorimetric method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Troxerutin, a mixture of O-hydroxyethyl derivatives of the natural flavonoid rutin: Chemical stability and analytical aspects \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Troxerutin\(7085-55-4\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. Biological and Therapeutic Effects of Troxerutin: Molecular Signaling Pathways Come into View - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. The Protective Roles and Molecular Mechanisms of Troxerutin \(Vitamin P4\) for the Treatment of Chronic Diseases: A Mechanistic Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. What is the mechanism of Troxerutin? \[synapse.patsnap.com\]](#)
- [23. Anticancer mechanism of troxerutin via targeting Nrf2 and NF-κB signalling pathways in hepatocarcinoma cell line - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [25. The Protective Roles and Molecular Mechanisms of Troxerutin \(Vitamin P4\) for the Treatment of Chronic Diseases: A Mechanistic Review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Physicochemical Characteristics of Troxerutin: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1233405/docs#physicochemical-characteristics-of-troxerutin-a-technical-guide\]](https://www.benchchem.com/product/b1233405/docs#physicochemical-characteristics-of-troxerutin-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)